

Application Notes and Protocols for Readout Electronics of Strontium Iodide Detectors

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Compound of Interest

Compound Name: Strontium;iodide

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These application notes provide a comprehensive overview and detailed protocols for utilizing Strontium Iodide ($\text{SrI}_2:\text{Eu}$) scintillators for high-resolution gamma-ray spectroscopy. Strontium iodide is a brilliant scintillator, offering exceptional light yield and excellent energy resolution, making it a compelling choice for a variety of applications, including nuclear medicine, radio-pharmaceutical development, and environmental monitoring.^{[1][2][3][4]} This document outlines the necessary readout electronics, experimental setup, calibration procedures, and data acquisition protocols to effectively harness the capabilities of $\text{SrI}_2:\text{Eu}$ detectors.

Strontium Iodide ($\text{SrI}_2:\text{Eu}$) Scintillator Properties

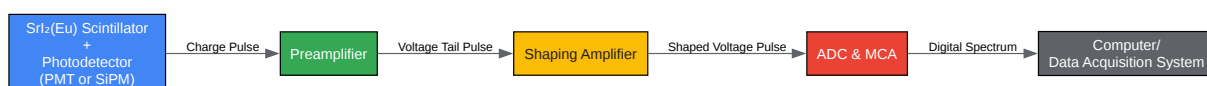
Europium-doped Strontium Iodide ($\text{SrI}_2:\text{Eu}$) is a high-performance inorganic scintillator with several key advantages. It boasts an exceptionally high light yield, excellent light yield proportionality, and consequently, superior energy resolution compared to traditional scintillators like $\text{NaI}(\text{TI})$.^{[1][2][3][4][5]} However, its relatively long scintillation decay time necessitates careful selection and configuration of the readout electronics.^[6]

Table 1: Key Properties of $\text{SrI}_2(\text{Eu})$ Scintillators

Property	Value	Reference
Light Yield	80,000 - 120,000 photons/MeV	[3][4][5][7]
Energy Resolution @ 662 keV	2.6% - 4% FWHM	[1][3][5][8]
Decay Time	1 - 5 μ s (size dependent)	[4][6]
Peak Emission Wavelength	~435 nm	[4][5]
Density	4.59 g/cm ³	[1][4]
Effective Atomic Number (Z _{eff})	49	[1][4]
Hygroscopic	Yes	[6][8]

Readout Electronics Chain

A typical readout electronics chain for a SrI₂:Eu detector consists of a photodetector, a preamplifier, a shaping amplifier, an Analog-to-Digital Converter (ADC), and a Multi-Channel Analyzer (MCA). The long decay time of SrI₂:Eu is a critical factor influencing the choice and settings of these components.



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Caption: Signal processing workflow for a SrI₂(Eu) detector.

Photodetectors: PMTs and SiPMs

The emission spectrum of SrI₂:Eu, peaking at approximately 435 nm, is well-matched with the spectral sensitivity of alkali photocathode Photomultiplier Tubes (PMTs) and blue-sensitive Silicon Photomultipliers (SiPMs).[5]

- Photomultiplier Tubes (PMTs): PMTs are the traditional choice for scintillator readout, offering high gain, low noise, and large sensitive areas.[9][10][11][12] For SrI₂:Eu, a PMT with a high

quantum efficiency in the blue region of the spectrum is recommended.

- Silicon Photomultipliers (SiPMs): SiPMs are a modern solid-state alternative to PMTs, providing advantages such as low operating voltage, compactness, and insensitivity to magnetic fields.[13][14][15] When using SiPMs, it is important to consider their temperature-dependent gain and dark count rate.

Table 2: Comparison of Photodetectors for $\text{SrI}_2(\text{Eu})$

Feature	Photomultiplier Tube (PMT)	Silicon Photomultiplier (SiPM)
Operating Voltage	High (~1000 V)	Low (~30 V)
Gain	$\sim 10^6$	$\sim 10^6$
Magnetic Field Immunity	No	Yes
Size	Bulky	Compact
Temperature Sensitivity	Lower	Higher (Gain and Dark Count Rate)

Preamplifier

The preamplifier is the first stage of signal processing, positioned as close as possible to the photodetector. Its primary function is to integrate the charge pulse from the photodetector and convert it into a voltage pulse with a long decay time (a "tail pulse"). A charge-sensitive preamplifier is the preferred choice for spectroscopic applications.

Shaping Amplifier

The shaping amplifier receives the tail pulse from the preamplifier and transforms it into a shaped pulse (typically semi-Gaussian) with a defined peaking time. This shaping process is crucial for improving the signal-to-noise ratio and preventing pulse pile-up at high counting rates.

Due to the long decay time of $\text{SrI}_2:\text{Eu}$, a long shaping time is essential to ensure that the full scintillation light output is integrated. An optimal shaping time for $\text{SrI}_2:\text{Eu}$ detectors is typically in

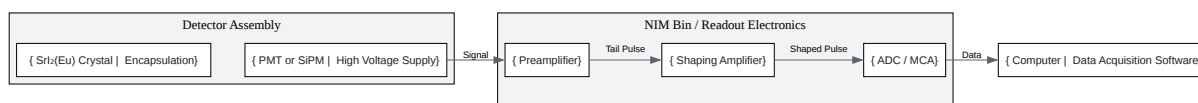
the range of 10 to 25 microseconds. Insufficient shaping time will result in incomplete charge collection and degraded energy resolution.

Analog-to-Digital Converter (ADC) and Multi-Channel Analyzer (MCA)

The ADC digitizes the amplitude of the shaped pulse from the shaping amplifier. The Multi-Channel Analyzer (MCA) then sorts these digitized pulse heights into a histogram, which represents the energy spectrum of the detected gamma rays. Modern digital signal processing systems often combine the ADC and MCA functionalities and may even perform digital pulse shaping.

Experimental Protocols

Experimental Setup



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Caption: Block diagram of the experimental setup.

Methodology:

- Detector Assembly:
 - Handle the encapsulated Srl₂:Eu crystal with care, as it is hygroscopic.
 - Optically couple the scintillator to the photodetector (PMT or SiPM) using optical grease or a silicone pad to ensure efficient light transmission.
 - Connect the photodetector to its high-voltage power supply.

- Electronics Connection:
 - Connect the output of the photodetector to the input of the preamplifier.
 - Connect the output of the preamplifier to the input of the shaping amplifier.
 - Connect the output of the shaping amplifier to the input of the ADC/MCA.
 - Connect the MCA to the computer via USB, Ethernet, or other appropriate interface.
- Power and Initial Settings:
 - Turn on the NIM bin or power supply for the electronic modules.
 - Gradually increase the high voltage to the photodetector to the manufacturer's recommended operating voltage.
 - Set the shaping amplifier to a long shaping time, starting with a value around 12 μ s.
 - Set the gain of the shaping amplifier to an initial value.

Energy Calibration

Energy calibration establishes the relationship between the channel number in the MCA and the corresponding gamma-ray energy.

Methodology:

- Acquire Spectra from Standard Sources:
 - Place a calibration source with well-known gamma-ray energies (e.g., ^{137}Cs , ^{60}Co , ^{152}Eu) at a reproducible distance from the detector.
 - Acquire a spectrum for a sufficient time to obtain well-defined photopeaks.
 - Repeat this process for several calibration sources to cover the energy range of interest.
- Identify Photopeak Centroids:

- Use the MCA software to determine the channel number corresponding to the centroid of each photopeak.
- Perform a Linear Fit:
 - Create a plot of gamma-ray energy (in keV) versus the corresponding channel number.
 - Perform a linear fit to the data points. The equation of the line represents the energy calibration function ($\text{Energy} = m * \text{Channel} + c$).

Table 3: Common Gamma-ray Calibration Sources

Isotope	Gamma-ray Energy (keV)
²⁴¹ Am	59.5
¹³⁷ Cs	661.7
⁶⁰ Co	1173.2, 1332.5
¹⁵² Eu	121.8, 344.3, 778.9, 964.1, 1085.9, 1112.1, 1408.0

Efficiency Calibration

Efficiency calibration determines the detector's efficiency at detecting gamma rays of different energies.

Methodology:

- Use Calibrated Sources:
 - Use a set of calibrated radioactive sources with known activities.
 - Place each source at a fixed and reproducible distance from the detector.
- Acquire Spectra and Determine Net Peak Areas:
 - Acquire a spectrum for each source for a known amount of time.

- For each photopeak, determine the net number of counts (total counts minus background).
- Calculate Efficiency:
 - The full-energy peak efficiency (ϵ) at a given energy is calculated using the following formula: $\epsilon = (\text{Net Counts} / \text{Live Time}) / (\text{Source Activity} * \text{Gamma-ray Emission Probability})$
- Plot Efficiency Curve:
 - Plot the calculated efficiency as a function of gamma-ray energy. This curve can then be used to determine the activity of unknown sources.

Data Acquisition and Analysis

Protocol:

- Background Measurement: Before measuring a sample, acquire a background spectrum for a sufficiently long time to identify and quantify background radiation.
- Sample Measurement: Place the sample at the same position used for efficiency calibration and acquire a spectrum.
- Data Analysis:
 - Subtract the background spectrum from the sample spectrum.
 - Identify the photopeaks in the net spectrum.
 - Use the energy calibration to determine the energies of the gamma rays and identify the radionuclides present.
 - Use the efficiency calibration and the net peak areas to quantify the activity of each radionuclide.

Conclusion

Strontium iodide detectors offer outstanding performance for gamma-ray spectroscopy. By carefully selecting and configuring the readout electronics, particularly by using a long shaping

time to accommodate the scintillator's slow decay, researchers can achieve excellent energy resolution and high detection efficiency. The protocols outlined in these application notes provide a solid foundation for setting up, calibrating, and utilizing SrI₂:Eu detector systems for a wide range of scientific and industrial applications.

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